

2-(Morpholine-4-carbonyl)benzoic acid physical properties

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Compound of Interest

Compound Name: 2-(Morpholine-4-carbonyl)benzoic acid

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An In-depth Technical Guide to the Physical Properties of **2-(Morpholine-4-carbonyl)benzoic acid**

Introduction

2-(Morpholine-4-carbonyl)benzoic acid is a chemical compound with the molecular formula $C_{12}H_{13}NO_4$ ^{[1][2][3]}. It belongs to the classes of benzoic acids and morpholines. This guide provides a comprehensive overview of its physical properties, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, outlines experimental protocols for property determination, and includes visual workflows for clarity.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-(Morpholine-4-carbonyl)benzoic acid** is presented below. It is important to note that some of these values are predicted based on computational models.

Property	Value	Source
Molecular Formula	C12H13NO4	[1][2][3]
Molecular Weight	235.24 g/mol	[1][2][3]
CAS Number	73728-40-2	[1][4]
Boiling Point (Predicted)	464.7 ± 40.0 °C	[1]
Density (Predicted)	1.320 ± 0.06 g/cm ³	[1][4]
pKa (Predicted)	3.41 ± 0.36	[1][4]
Physical Form	Solid	[5]

Experimental Protocols

The determination of the physical properties of organic compounds like **2-(Morpholine-4-carbonyl)benzoic acid** involves standardized laboratory procedures[6][7]. Below are detailed methodologies for key experiments.

Melting Point Determination

The melting point is a critical indicator of a substance's purity[6].

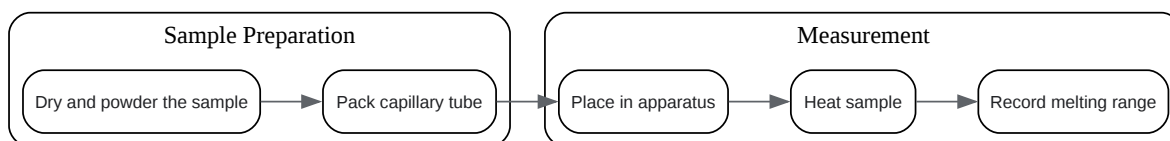
Principle: The temperature at which a solid transitions to a liquid is its melting point. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Vernier Melt Station or similar)[7]
- Capillary tubes
- Mortar and pestle
- Sample of **2-(Morpholine-4-carbonyl)benzoic acid**

Procedure:

- Ensure the **2-(Morpholine-4-carbonyl)benzoic acid** sample is completely dry and finely powdered using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample at a steady rate. As the temperature approaches the expected melting point, reduce the heating rate to approximately 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes liquid (the end of the melting range).
- Repeat the measurement to ensure accuracy[6].



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Workflow for Melting Point Determination.

Boiling Point Determination (for liquids)

While **2-(Morpholine-4-carbonyl)benzoic acid** is a solid at room temperature, a general procedure for determining the boiling point of an organic liquid is described for completeness, as it is a fundamental physical property[7].

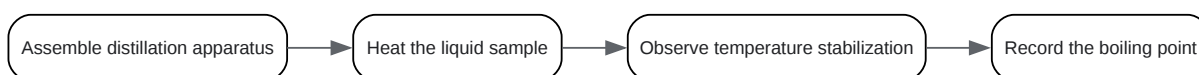
Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure[7].

Apparatus:

- Simple distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)[7]
- Heating mantle
- Thermometer
- Boiling chips

Procedure:

- Place a volume of the liquid sample into a round-bottom flask along with a few boiling chips.
- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the vapor temperature[7].
- Begin heating the flask.
- The temperature will rise and then stabilize as the liquid boils and the vapor condenses. This stable temperature is the boiling point[7].
- Record the temperature range over which the liquid distills.



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Workflow for Boiling Point Determination.

Solubility Assessment

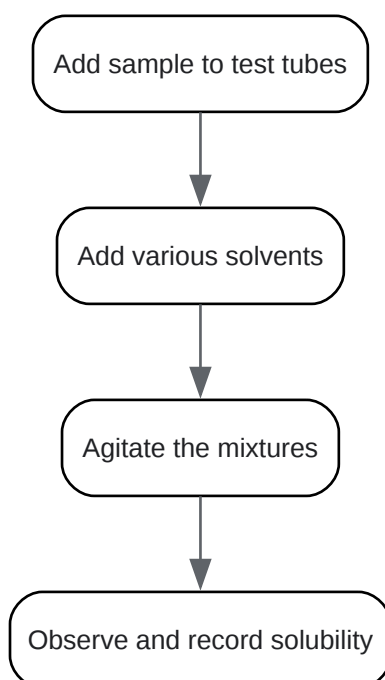
Principle: The solubility of a compound is determined by its intermolecular interactions with a solvent. The "like dissolves like" principle is a general guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents[6].

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- A selection of solvents (e.g., water, ethanol, acetone, dimethyl sulfoxide (DMSO), dichloromethane)

Procedure:

- Place a small, measured amount of **2-(Morpholine-4-carbonyl)benzoic acid** (e.g., 1-2 mg) into a series of test tubes.
- Add a small volume (e.g., 1 mL) of a different solvent to each test tube.
- Agitate the mixture vigorously for a set period.
- Observe and record whether the solid dissolves completely, partially, or not at all.
- The solubility can be qualitatively described (e.g., soluble, sparingly soluble, insoluble) or quantitatively determined by finding the mass of solute that dissolves in a given volume of solvent to create a saturated solution.



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Workflow for Solubility Assessment.

Synthesis

While a detailed synthesis protocol is beyond the scope of this physical properties guide, the general synthesis of similar compounds often involves the reaction of a benzoic acid derivative with morpholine. For instance, methods for preparing morpholine benzoate compounds have been described involving raw materials like 2-trifluoromethanesulfonyl methyl benzoate and morpholine methyl benzoate under the promotion of an alkali and a palladium catalytic system[8]. Another related synthesis involves the reaction of an amino acid with chloroacetyl chloride, followed by cyclization to form a morpholine-2,5-dione structure[9].

Conclusion

This technical guide provides a summary of the known and predicted physical properties of **2-(Morpholine-4-carbonyl)benzoic acid**. The inclusion of standardized experimental protocols offers a practical framework for the empirical determination and verification of these properties in a laboratory setting. The provided workflows aim to enhance the reproducibility of these fundamental characterization experiments, which are crucial for applications in research and drug development.

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